

Comparative Degradation and Activity of Cyflumetofen Enantiomers

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Compound Focus: Cyflumetofen

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The tables below consolidate key quantitative data on the environmental behavior and biological activity of **cyflumetofen's** (+)- and (-)-enantiomers.

Table 1: Enantioselective Degradation in Different Matrices

Matrix / Condition	Half-life (Days) / Degradation Rate	Enantiomeric Fraction (EF) / Notes	Source
Soil (Field)	(+)-CYF: 13.6 days; (-)-CYF: 12.2 days	Statistically significant enantioselective degradation observed. [1]	
Soil (Lab, with earthworms)	(+)-CYF persisted longer than (-)-CYF	(+)-CYF had a slower metabolic rate in earthworms. [2]	
Citrus (Field)	(-)-CYF: 16.5 days; (+)-CYF: 20.0 days	EF range: 0.42–0.50, indicating enantioselectivity. [3]	
Tomato (Cultivation)	Faster in greenhouse vs. open field	Affected by tomato cultivar and climate factors. [4]	
Tomato (Processing)	Peeling was a key removal step	Homogenization and simmering led to concentration. [4]	

Table 2: Enantioselective Toxicity and Bioactivity

Organism / System	Observation	Enantiomer Ratio (Toxicity/Bioactivity)	Source
Honeybee (<i>A. mellifera</i>)	Acute toxicity	(+)-CYF was 3.9 times more toxic than (-)-CYF. [5]	
Spider Mite (<i>T. urticae</i>)	Acaricidal activity	(+)-CYF was 2.2 times more active than (-)-CYF. [5]	
Human HepG2 Cells	Cytotoxicity & oxidative stress	Order of toxicity: (-)-CYF > Rac-CYF > (+)-CYF. [3]	
Human MCF-7 Cells	Estrogenic activity (proliferation)	Effect: (+)-CYF > Rac-CYF ≈ (-)-CYF. [5]	
Earthworms (<i>E. foetida</i>)	Chronic toxicity, enzyme activity	Induced enantiomer-specific DNA damage and oxidative stress. [2]	

Detailed Experimental Protocols

The following methodologies are commonly used in the cited studies to generate the comparative data.

Chiral Separation and Analysis

- **Technique:** High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Convergence Chromatography (UPC²) coupled with tandem mass spectrometry (MS/MS). [6] [1]
- **Chiral Column:** Chiralpak AD-H. [6]
- **Mobile Phase:** Typically a normal-phase mixture of **n-hexane and isopropanol** (e.g., 95:5, v/v). [6]
- **Detection:** Ultraviolet (UV) detection at 234 nm or mass spectrometry for higher sensitivity. [6]
- **Elution Order:** The (-)-enantiomer elutes first, followed by the (+)-enantiomer. [6]

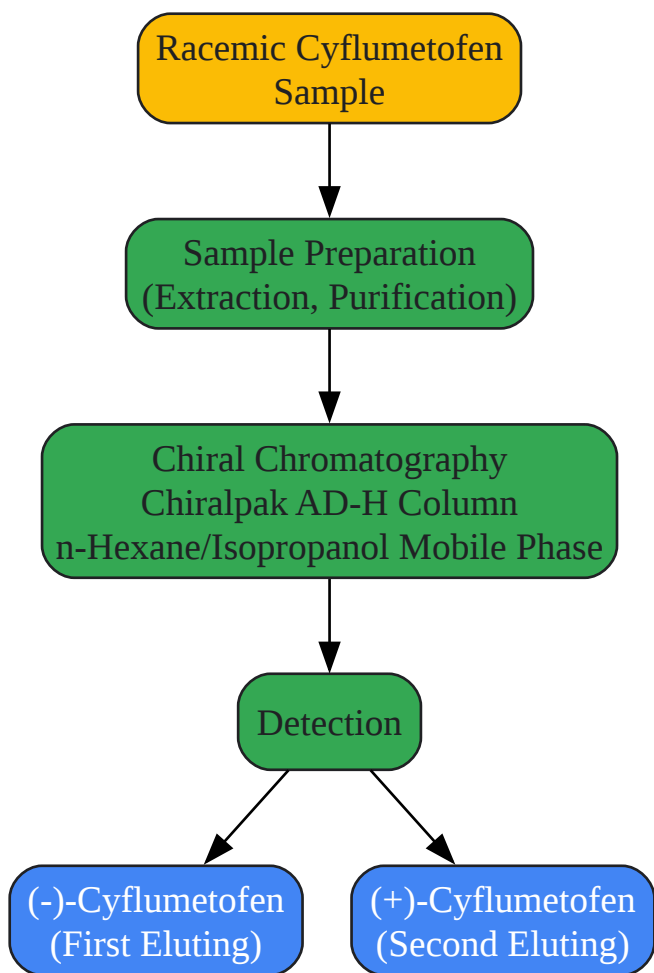
Degradation Studies in Soil and Plants

- **Field Trials: Cyflumetofen** is applied according to maximum registered label rates on crops (e.g., tomatoes, citrus) or soil plots. [4] [3]
- **Sampling:** Samples (soil, fruit) are collected at predetermined intervals post-application. [4] [3]
- **Analysis:** Samples are homogenized, extracted with solvents (e.g., acetonitrile), purified (e.g., with PSA and GCB sorbents), and analyzed using the chiral HPLC/MS methods above. [3]
- **Data Calculation:** The residue concentrations are used to calculate half-lives and the Enantiomeric Fraction (EF = peak area of [+] -enantiomer / total peak area of both enantiomers). An EF of 0.5 indicates a racemic mixture, while deviation indicates enantioselectivity. [3]

Toxicity and Bioactivity Assays

- **Acute Toxicity (Bees, Mites):** Tests often follow standardized bioassays (e.g., OECD guidelines). Insects are topically treated with a series of enantiomer concentrations, and mortality is recorded after 24-48 hours. The LC₅₀ (lethal concentration for 50% of the population) values are then calculated and compared. [5]
- **Cytotoxicity (Human Cells):** Human cell lines (e.g., HepG2, MCF-7) are exposed to different concentrations of the individual enantiomers.
 - **Cell Viability:** Measured using assays like MTT, which assesses mitochondrial function. [3]
 - **Oxidative Stress:** Measured by quantifying Reactive Oxygen Species (ROS) generation, lipid peroxidation (MDA content), and the activity of antioxidant enzymes like Superoxide Dismutase (SOD) and Catalase (CAT). [3]
 - **Estrogenic Activity:** For MCF-7 cells, proliferation is a key endpoint, often measured over several days. [5]

The following diagram illustrates the core workflow for the chiral separation and analysis that underpins these studies.



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Key Insights for Professionals

The data indicates that the (+)-enantiomer of **cyflumetofen** is more critical for its intended acaricidal action but also poses a greater risk to non-target insects like honeybees. Conversely, the (-)-enantiomer appears to be more significantly associated with cytotoxicity in human cells. This enantioselectivity highlights a potential for developing a more targeted and environmentally friendly product by using a single, highly active enantiomer.

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